

Personal protective equipment for handling (Z)-9-Tricosene

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Compound of Interest

Compound Name: (Z)-9-Tricosene

Cat. No.: B013447

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Essential Safety and Handling Guide for (Z)-9-Tricosene

This document provides immediate, essential safety, handling, and disposal information for **(Z)-9-Tricosene** (CAS No. 27519-02-4), also known as Muscalure. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

(Z)-9-Tricosene is a clear, almost colorless liquid primarily used as an insect pheromone.^{[1][2][3]} While it has low acute toxicity, it may cause skin and eye irritation, as well as potential respiratory and digestive tract irritation.^{[1][2]} Some safety data sheets indicate it may cause an allergic skin reaction.^{[4][5][6]} Therefore, adherence to proper safety protocols is crucial.

Chemical and Physical Properties

A summary of key quantitative data for **(Z)-9-Tricosene** is provided below for easy reference.

Property	Value	Citations
CAS Number	27519-02-4	[1][2][4]
Molecular Formula	C23H46	[1][6][7]
Molecular Weight	322.61 g/mol	[1][6]
Appearance	Clear, almost colorless liquid	[1][2][3]
Boiling Point	300 °C (572 °F) at 760 mmHg	[5]
Flash Point	> 110 °C (> 230 °F)	[5]
Density	~0.806 g/mL	[1][3]
Vapor Density	11.47 (Air = 1)	[1][5]
Solubility	Insoluble in water. Soluble in ethanol, DMSO, DMF, acetone, and hydrocarbons.	[5][7][8]
Acute Oral Toxicity (LD50, Rat)	> 5000 mg/kg	[1][2][4]
Acute Dermal Toxicity (LD50, Rabbit)	> 2000 mg/kg	[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **(Z)-9-Tricosene**. Engineering controls, such as providing exhaust ventilation, should be in place to minimize airborne concentrations.[1][2]

Category	Recommended PPE	Citations
Eye/Face Protection	Safety glasses with side-shields or splash goggles.	[1][5]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber). Inspect gloves before use.	[4][5][6]
Skin and Body Protection	Lab coat, long-sleeved shirt, long pants, and closed-toe shoes. For larger quantities or risk of splashing, a full suit and boots may be necessary.	[1][9]
Respiratory Protection	Not typically required with adequate ventilation. For nuisance exposures, a P95 (US) or P1 (EU) particulate respirator may be used. For higher-level protection, use appropriate cartridges (e.g., OV/AG/P99).	[6]

Standard Handling and Storage Protocol

Handling:

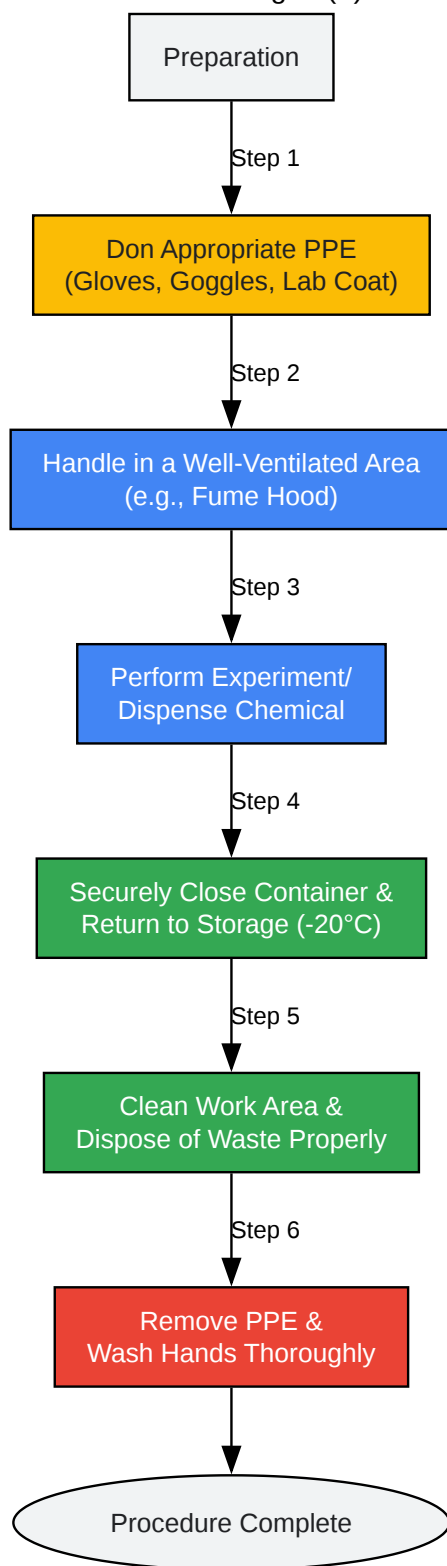
- Ensure the work area is well-ventilated, utilizing an eyewash station and safety shower nearby.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not ingest or inhale vapors or spray.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]

- Avoid contact with incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[7\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Some suppliers recommend long-term storage at -20°C.[\[3\]](#)[\[7\]](#)
- Store away from incompatible materials.[\[2\]](#)

Workflow for Safe Handling of (Z)-9-Tricosene

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **(Z)-9-Tricosene**.

First Aid Measures

In case of accidental exposure, follow these procedures immediately:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Skin Contact:** Remove contaminated clothing and shoes. Wash the affected skin area with plenty of soap and water.[\[5\]](#) If skin irritation or an allergic rash occurs, seek medical attention.[\[5\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[\[2\]](#)

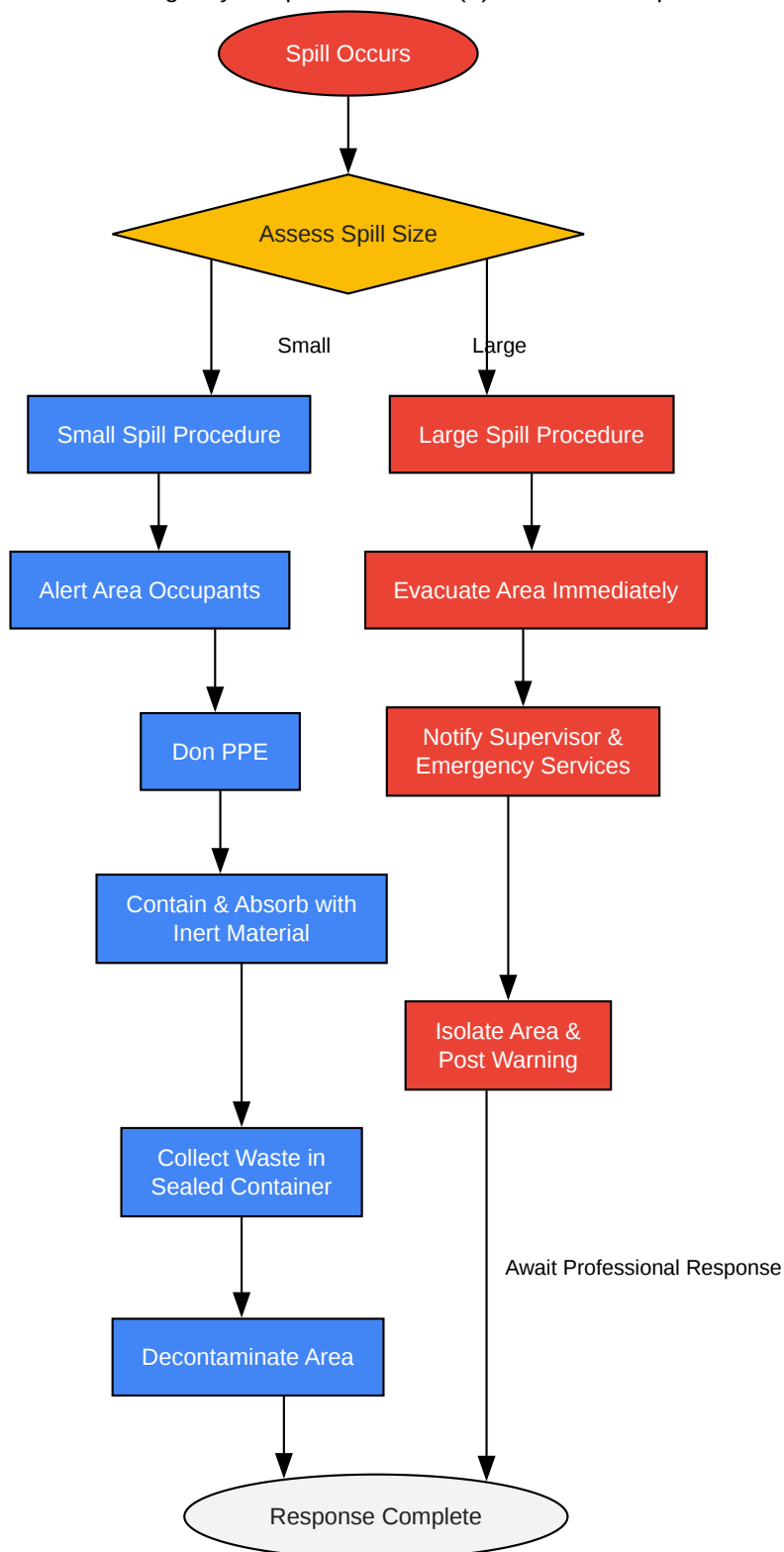
Spill and Disposal Plan

Emergency Spill Response: The response to a spill depends on its size and location. Always have a spill kit with absorbent, non-combustible material (e.g., sand, vermiculite) readily available.[\[2\]](#)

- **Small Spills:**
 - Alert others in the immediate area.
 - Wear appropriate PPE, including gloves, goggles, and a lab coat.[\[2\]](#)
 - Cover the spill with an inert, non-combustible absorbent material.[\[1\]](#)[\[2\]](#)
 - Carefully sweep or scoop the material into a suitable, closed container for disposal.[\[6\]](#)
 - Clean the spill area with soap and water.
 - Ensure adequate ventilation.[\[2\]](#)

- Large Spills:
 - Evacuate all personnel from the immediate area.[\[10\]](#)[\[11\]](#)
 - Alert your supervisor and institutional safety office or emergency services.[\[10\]](#)
 - Close the door to the affected area and post a warning sign.
 - Do not re-enter the area until cleared by safety professionals.

Emergency Response Plan for (Z)-9-Tricosene Spill

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Caption: Decision workflow for responding to a **(Z)-9-Tricosene** spill.

Waste Disposal:

- All waste materials, including absorbed spill cleanup materials and contaminated gloves, must be placed in a suitable, closed container.[6]
- Dispose of the chemical and its container in accordance with all local, state, and federal regulations. This should be done through an approved waste disposal plant.[5]
- Do not allow the product to enter drains or waterways.[4][6]

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